

# An In-depth Technical Guide to Hexyl Formate

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## Compound of Interest

Compound Name: *Hexyl formate*

Cat. No.: *B1584476*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, and safety information for **hexyl formate**. The content is structured to serve as a practical resource for laboratory and research applications.

## Core Compound Information

**Hexyl formate**, also known as n-hexyl methanoate, is an organic ester characterized by its pleasant, fruity aroma.[1] It is formed from the esterification of hexanol and formic acid.[2] While its primary applications are in the flavor and fragrance industries, its properties as a solvent and a chemical intermediate make it a compound of interest for various research and development endeavors.[2]

## Molecular and Chemical Identity

The fundamental chemical identifiers for **hexyl formate** are summarized below.

Identifier	Value	Source
Molecular Formula	C7H14O2	[2][3]
Molecular Weight	130.18 g/mol	[4]
CAS Number	629-33-4	[1]
IUPAC Name	hexyl formate	[4]
Synonyms	Formic acid, hexyl ester; n-Hexyl formate; n-Hexyl methanoate	[1][2]

## Physicochemical Properties

A compilation of the key physical and chemical properties of **hexyl formate** is presented in the following table.

Property	Value	Source
Appearance	Colorless liquid	[2]
Odor	Fruity, apple-like, unripe plum	[1]
Boiling Point	155-156 °C	[1]
Melting Point	-63 °C	[1]
Density	0.879 g/mL at 25 °C	[1]
Refractive Index	1.407 (n <sub>20/D</sub> )	[1]
Solubility	Slightly soluble in water; soluble in alcohol and propylene glycol; miscible with oils.	[1]
Flash Point	48 °C (118.4 °F) - closed cup	

## Synthesis of Hexyl Formate

**Hexyl formate** can be synthesized through several methods, with the most common being the Fischer-Speier esterification of hexanol with formic acid using an acid catalyst.[1] Enzymatic synthesis using lipase is also a viable, environmentally friendly alternative.[5][6]

## Experimental Protocol: Fischer-Speier Esterification

This protocol details a representative procedure for the synthesis of **hexyl formate**.

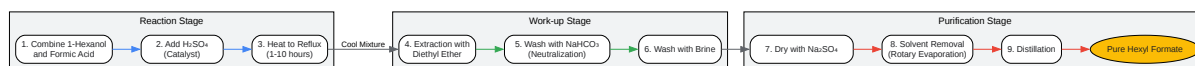
Materials:

- 1-Hexanol
- Formic acid
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated sodium chloride ( $\text{NaCl}$ ) solution (brine)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Round-bottom flask
- Reflux condenser
- Heating mantle or oil bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator (optional)
- Distillation apparatus (optional)

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1-hexanol and a molar excess of formic acid.
- **Catalyst Addition:** Slowly and with caution, add a catalytic amount of concentrated sulfuric acid to the reaction mixture.
- **Reflux:** Attach a reflux condenser and heat the mixture to reflux for 1-10 hours. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- **Work-up:**
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel containing water.
  - Extract the aqueous layer with diethyl ether.
  - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize the excess acid) and then with brine.
- **Drying and Solvent Removal:**
  - Dry the organic layer over anhydrous sodium sulfate.
  - Filter to remove the drying agent.
  - Remove the solvent using a rotary evaporator.
- **Purification:** The crude **hexyl formate** can be purified by simple or fractional distillation to yield the final product.

## Experimental Workflow Diagram



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Caption: Workflow for the synthesis of **hexyl formate** via Fischer esterification.

## Biological and Toxicological Information

**Hexyl formate** is generally recognized as safe for its intended use as a flavoring agent in food. [4] However, as with any chemical, appropriate safety precautions should be taken in a laboratory setting.

### Toxicity Data

Test	Species	Route	Value	Source
LD50	Rat	Oral	> 5000 mg/kg	
LD50	Rabbit	Dermal	> 5000 mg/kg	

## Applications in Research

While not a primary compound in drug development, **hexyl formate**'s properties are relevant to researchers in several areas:

- **Organic Synthesis:** It serves as a reagent and a building block for the synthesis of other organic molecules.[2]
- **Solvent Applications:** Its ester functionality and relatively low boiling point make it a useful solvent in certain reactions and formulations.
- **Biotechnology:** Due to its solubility characteristics, it can be employed in the extraction and purification of natural products.[2]

- Insecticidal Research: Studies have investigated its toxicity against mosquito species, indicating potential applications in pest control research.

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